

Technical Guide: Solubility Profile of L-alpha-Amino-epsilon-caprolactam Hydrochloride

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Compound of Interest

Compound Name: *L-alpha-Amino-epsilon-caprolactam hydrochloride*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data and experimental protocols for **L-alpha-Amino-epsilon-caprolactam hydrochloride**. While specific quantitative solubility data for this compound is not readily available in published literature, this guide infers its likely solubility characteristics based on its chemical structure and data from the closely related compound, L-lysine hydrochloride. Furthermore, it details standard methodologies for experimentally determining its solubility.

Introduction to L-alpha-Amino-epsilon-caprolactam Hydrochloride

L-alpha-Amino-epsilon-caprolactam hydrochloride, also known as (S)-3-Amino-hexahydro-2-azepinone hydrochloride or L-Lysine lactam hydrochloride, is a derivative of the essential amino acid L-lysine.[1][2][3] Its structure, featuring a lactam ring, makes it a valuable building block in the synthesis of various pharmaceuticals and polymers.[2] Understanding its solubility is crucial for its application in drug development, formulation, and chemical synthesis.

Solubility Data

Quantitative solubility data for **L-alpha-Amino-epsilon-caprolactam hydrochloride** is not extensively documented in publicly available literature. However, based on its structure as an

amino acid hydrochloride, it is expected to be soluble in polar protic solvents like water and to have limited solubility in non-polar organic solvents.[4]

To provide a relevant reference, the following table summarizes the solubility data for L-lysine hydrochloride, a structurally similar compound. These values can serve as an estimate for the solubility behavior of **L-alpha-Amino-epsilon-caprolactam hydrochloride**. The solubility of L-lysine hydrochloride generally increases with temperature.[5][6]

Table 1: Solubility of L-Lysine Hydrochloride in Various Solvents

Solvent	Temperature (K)	Mole Fraction Solubility (x)
Water	283.15	0.0886
	293.15	0.0989
	303.15	0.1102
	313.15	0.1226
	323.15	0.1362
Methanol	283.15	0.0034
	293.15	0.0042
	303.15	0.0051
	313.15	0.0062
	323.15	0.0075
Ethanol	283.15	0.0012
	293.15	0.0015
	303.15	0.0018
	313.15	0.0022
	323.15	0.0027
Dimethyl Sulfoxide	283.15	0.0135
	293.15	0.0168
	303.15	0.0207
	313.15	0.0254
	323.15	0.0309

Data sourced from the Journal of Chemical & Engineering Data.[5]

The trend shows that L-lysine hydrochloride is most soluble in water, followed by dimethyl sulfoxide, methanol, and then ethanol.[5][6] A similar trend can be anticipated for **L-alpha-**

Amino-epsilon-caprolactam hydrochloride.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of **L-alpha-Amino-epsilon-caprolactam hydrochloride**.

Shake-Flask Method (Thermodynamic Solubility)

The shake-flask method is a common and reliable technique for determining the thermodynamic solubility of a compound.

Principle: An excess amount of the solid compound is agitated in a specific solvent at a constant temperature for an extended period to ensure that equilibrium is reached between the dissolved and undissolved solute. The concentration of the solute in the resulting saturated solution is then measured.

Apparatus and Materials:

- **L-alpha-Amino-epsilon-caprolactam hydrochloride**
- Selected solvents (e.g., water, ethanol, methanol)
- Thermostatic shaker or water bath with agitation
- Vials or flasks with airtight seals
- Centrifuge
- Syringes and filters (e.g., 0.22 μm PTFE or PVDF)
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Add an excess amount of **L-alpha-Amino-epsilon-caprolactam hydrochloride** to a vial or flask containing a known volume of the chosen solvent. The presence of undissolved solid at

the end of the experiment is crucial.

- Seal the container tightly to prevent solvent evaporation.
- Place the container in a thermostatic shaker set to the desired temperature.
- Agitate the mixture for a sufficient time to reach equilibrium (typically 24-72 hours). The appropriate time should be determined by taking measurements at different time points (e.g., 24, 48, and 72 hours) until the concentration of the solute in the solution remains constant.
- After equilibration, allow the suspension to settle at the constant temperature.
- Carefully withdraw a sample of the supernatant. To separate the undissolved solid, the sample should be filtered through a syringe filter or centrifuged.
- Quantify the concentration of **L-alpha-Amino-epsilon-caprolactam hydrochloride** in the clear filtrate using a suitable analytical method, such as gravimetric analysis or UV-Vis spectroscopy.

Quantification Methods

a) Gravimetric Analysis

Principle: This method involves determining the mass of the solute in a known volume of the saturated solution by evaporating the solvent.

Procedure:

- Accurately pipette a known volume of the clear, saturated filtrate into a pre-weighed, dry evaporating dish.
- Evaporate the solvent gently using a water bath or a hot plate at a controlled temperature.
- Dry the residue in an oven at a suitable temperature until a constant weight is achieved.
- Cool the dish in a desiccator and weigh it accurately.

- The mass of the dissolved solute is the difference between the final and initial weights of the evaporating dish. The solubility can then be expressed in terms of g/100 mL or other relevant units.

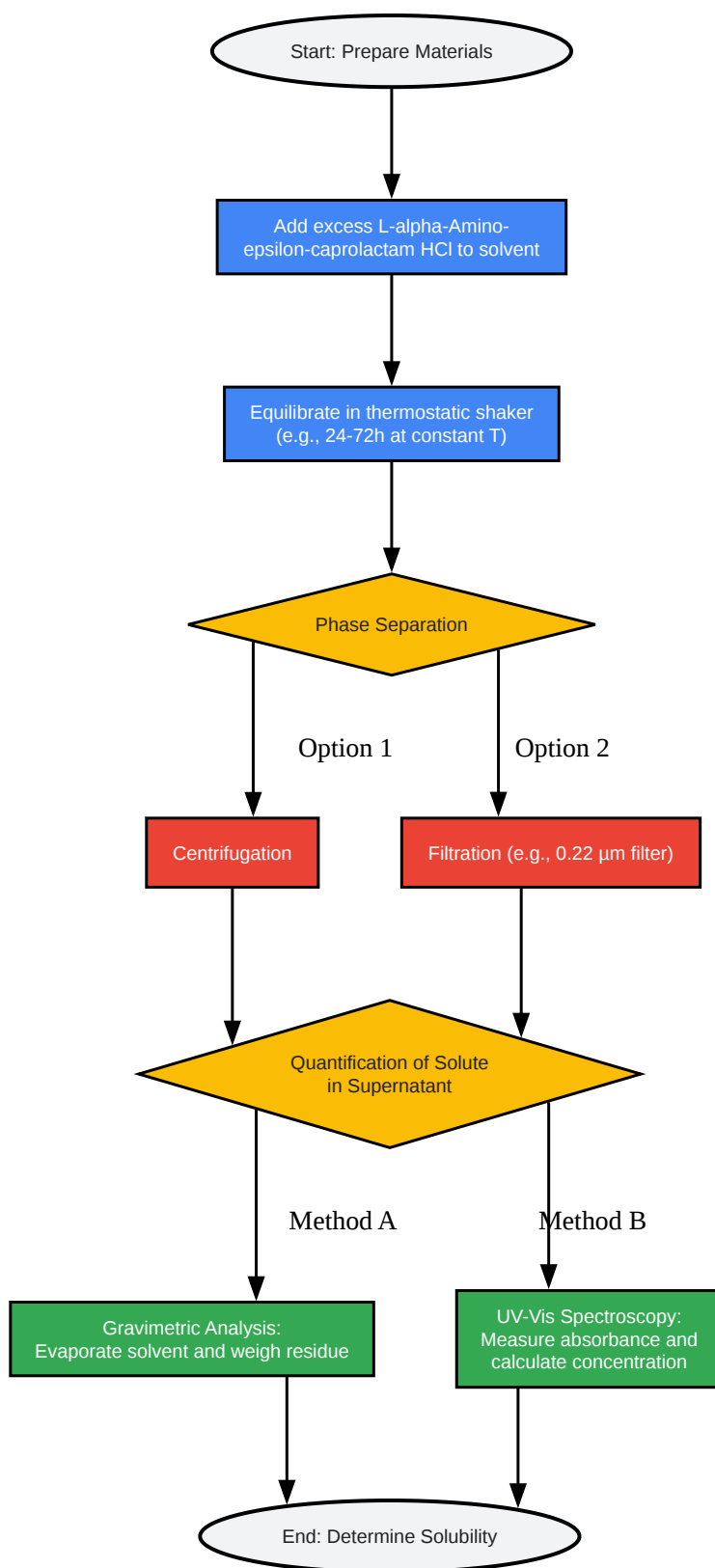
b) UV-Vis Spectroscopy

Principle: This method relies on the Beer-Lambert law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species. A calibration curve must first be established.

Procedure:

- Preparation of Standard Solutions: Prepare a series of standard solutions of **L-alpha-Amino-epsilon-caprolactam hydrochloride** of known concentrations in the same solvent used for the solubility experiment.
- Determination of λ_{max} : Scan one of the standard solutions across a range of UV-Vis wavelengths to determine the wavelength of maximum absorbance (λ_{max}). For ϵ -caprolactam, a related compound, a wavelength of 215 nm has been used for quantification in acidic solutions.^[7]
- Calibration Curve: Measure the absorbance of each standard solution at the determined λ_{max} . Plot a graph of absorbance versus concentration to create a calibration curve.
- Sample Analysis: Dilute the clear, saturated filtrate with the solvent to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample at λ_{max} .
- Use the calibration curve to determine the concentration of the diluted sample and then calculate the concentration of the original saturated solution, accounting for the dilution factor.

Mandatory Visualization



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Caption: Experimental workflow for determining the solubility of **L-alpha-Amino-epsilon-caprolactam hydrochloride**.

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